Introduction: The Critical Role of Dimepranol-d6 in Modern Analytics

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Compound of Interest

Compound Name:	*Dimepranol-d6*
CAS No.:	*97964-89-1*
Cat. No.:	*B589737*

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Dimepranol-d6 is the deuterated form of Dimepranol, a compound that is a component of Inosine Pranobex, a medication investigated for its immunomodulatory and antiviral properties.[1][2] While the therapeutic applications of the parent compound are significant, the scientific utility of **Dimepranol-d6** lies in its isotopic stability. In the field of analytical chemistry, particularly in pharmaceutical and biomedical research, the demand for high-purity, stable isotope-labeled (SIL) compounds is paramount.

Dimepranol-d6 serves as an ideal internal standard for quantitative analyses using mass spectrometry.[3] When a known quantity of **Dimepranol-d6** is added to a biological sample (a process known as "spiking") before analysis, it experiences the same experimental variations—such as sample loss during extraction, matrix effects, or fluctuations in instrument response—as the non-labeled Dimepranol analyte.[4][5] Because the SIL internal standard is chemically identical but mass-shifted, the mass spectrometer can distinguish it from the target analyte. By calculating the ratio of the analyte's signal to the internal standard's signal, researchers can achieve highly accurate and precise quantification, correcting for a multitude of potential errors.[6] This guide provides a comprehensive overview for researchers and drug development professionals on sourcing, verifying, and effectively utilizing high-purity **Dimepranol-d6**.

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Part 1: A Comparative Landscape of Commercial Dimepranol-d6 Suppliers

The integrity of any quantitative assay begins with the quality of its reference standards. Sourcing high-purity **Dimepranol-d6** from a reputable supplier is a non-negotiable first step. A reliable supplier will provide comprehensive documentation, including a detailed Certificate of Analysis (CoA), and offer material with high chemical and isotopic purity. Below is a comparative table of several commercial suppliers.

Table 1: Comparison of Commercial Suppliers of **Dimepranol-d6**

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Supplier/Distributor	Product Information	CAS Number	Purity/Isotopic Enrichment	Available Formats	Documentation
LGC Standards	Dimepranol-d6 (Product Code: TRC-D460402)	97964-89-1	Not specified on product page; CoA required	Neat solid (5 mg, 50 mg)	Certificate of Analysis, Safety Data Sheet[7]
Fisher Scientific	Dimepranol-d6, 5mg/mL in methanol (from TRC)	97964-89-1	Not specified on product page; CoA required	Solution (1x1 mL)	Certificate of Analysis available[8]
Simson Pharma Ltd.	Dimepranol-D6 (CAT. No: OT45640001)	97964-89-1	Not specified on product page; CoA provided	Custom Synthesis	Certificate of Analysis provided with every compound
CymitQuimica	Dimepranol-d6 (Ref. 4Z-D-712, from TLC)	97964-89-1	Not specified on product page; inquire for details	Solid (5, 10, 25, 50, 100 mg)	Technical inquiry available[9]
Pharmaffiliates	Dimepranol-d6 Hydrochloride	N/A (Freebase: 97964-89-1)	Not specified on product page; CoA required	Solid (form not specified)	Sample CoA and MSDS available for inquiry[1]
CDN Isotopes	2-(Dimethyl-d6-amino)-1-propanol	97964-90-4	98 atom % D, 98% Chemical Purity	Solid (form not specified)	Certificate of Analysis available for search[10]

Note: The information above is based on publicly available data from supplier websites and is subject to change. Researchers should always request the most current documentation before purchase.

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Part 2: The Certificate of Analysis (CoA) - A Blueprint for Quality

The Certificate of Analysis (CoA) is the single most important document accompanying a reference standard.[11] It provides a detailed quality report from the manufacturer and is essential for establishing the identity, purity, and concentration of the standard. A thorough review of the CoA is the first step in a self-validating analytical system.

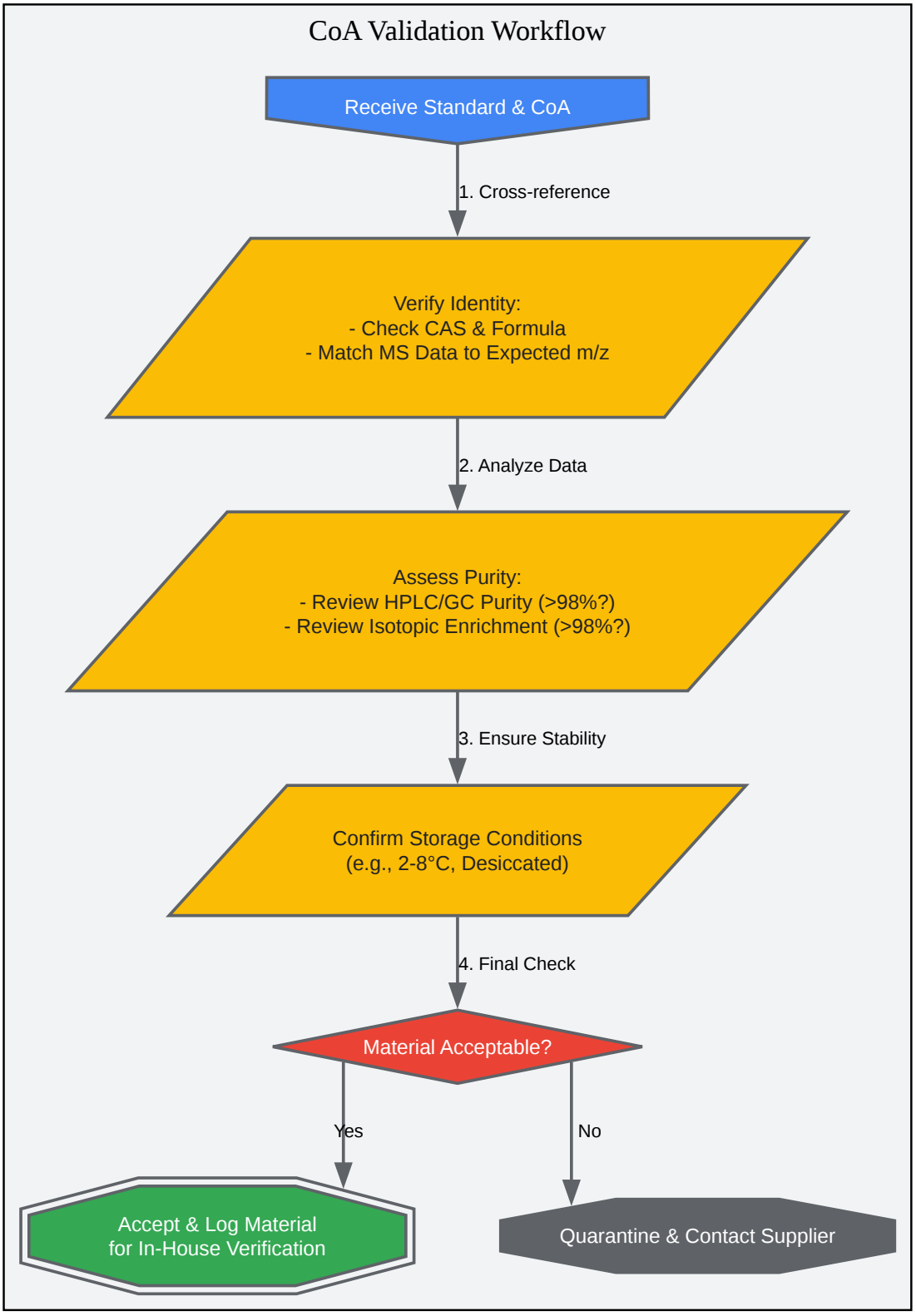
A comprehensive CoA for **Dimepranol-d6** should include:

- Identity Confirmation: This is typically established using Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). The 1H-NMR spectrum should be consistent with the proposed structure, and the MS data should confirm the correct mass-to-charge ratio (m/z) for the deuterated molecule (e.g., [M+H]+ of ~110.2).[12]

- Chemical Purity: This is most often determined by High-Performance Liquid Chromatography (HPLC), usually with UV or MS detection. A purity value of >98% is common for high-quality standards.[12] This value indicates the percentage of the material that is the compound of interest, excluding solvents or other impurities.

- Isotopic Purity: Also known as isotopic enrichment, this value specifies the percentage of the compound that contains the desired number of deuterium atoms (in this case, six).[10] High isotopic purity (e.g., >98 atom % D) is crucial to prevent signal overlap between the internal standard and the analyte.

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Caption: Workflow for the initial validation of **Dimepranol-d6** using the supplier's CoA.

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Part 3: Protocol for Incoming Material Verification

While a supplier's CoA is essential, best practices in regulated and research environments dictate in-house verification of critical reagents. This step provides ultimate trustworthiness in your analytical system.

Protocol 1: Identity and Purity Verification by LC-MS

- Objective: To confirm the identity (correct mass) and estimate the chemical purity of the received **Dimepranol-d6** standard.
- Materials:
  - **Dimepranol-d6** standard
  - LC-MS grade Methanol and Water
  - LC-MS grade Formic Acid
  - Calibrated analytical balance and volumetric flasks
  - LC-MS system (e.g., Q-TOF or Triple Quadrupole)
- Methodology:
  - Stock Solution Preparation: Accurately weigh approximately 1 mg of the neat **Dimepranol-d6** standard. Dissolve in a known volume of methanol (e.g., 10 mL) to create a 100 µg/mL stock solution. If the standard is supplied in solution, perform a serial dilution to a suitable concentration (e.g., 1 µg/mL).
  - LC Parameters (Example):
    - Column: C18, 2.1 x 50 mm, 1.8 µm
    - Mobile Phase A: 0.1% Formic Acid in Water
    - Mobile Phase B: 0.1% Formic Acid in Methanol

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- Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL

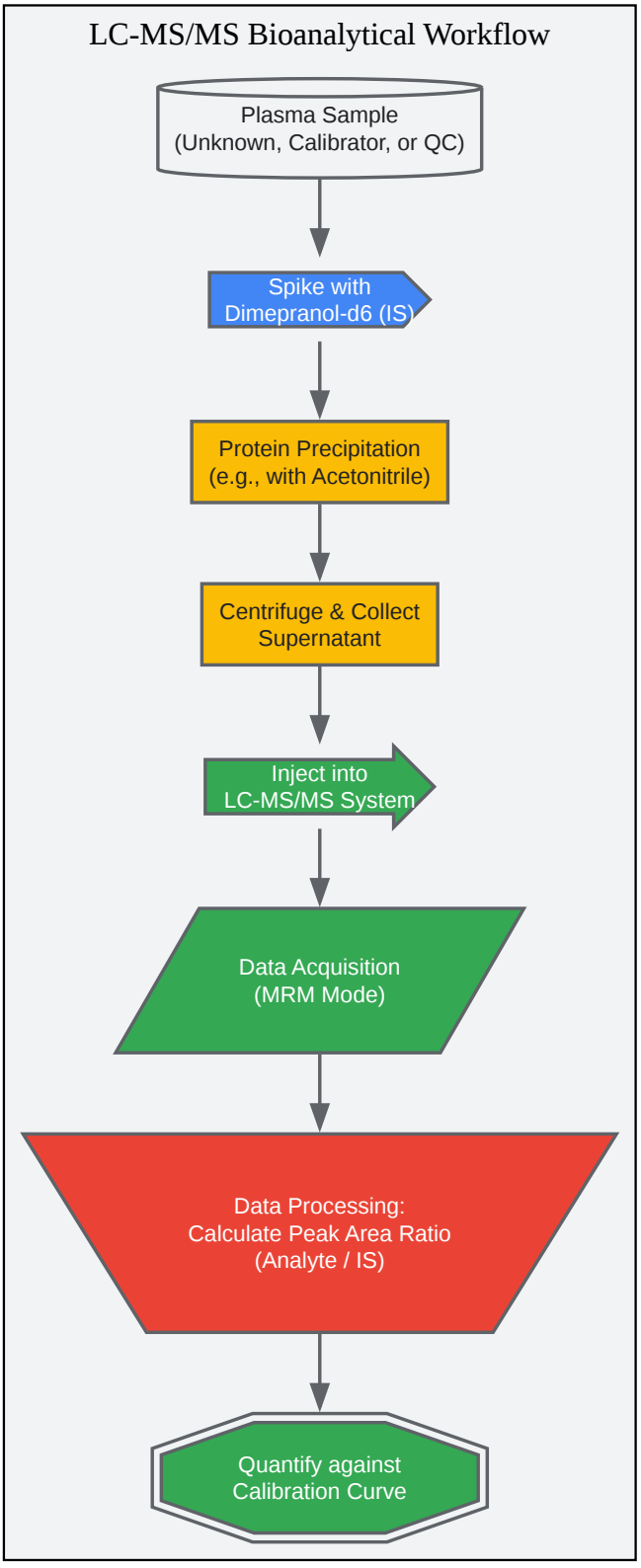
- MS Parameters (Example):
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Scan Mode: Full Scan (m/z 50-200) to confirm mass.
  - Expected Ion: [M+H]+ at m/z ≈ 110.2
- Data Analysis:
  - Identity: Confirm the presence of a major peak in the mass spectrum corresponding to the protonated molecule of **Dimepranol-d6**.
  - Purity: Analyze the chromatogram. The main peak should account for >98% of the total peak area. Any other peaks represent impurities and should be noted.

Part 4: Application in a Quantitative Bioanalytical Workflow

The primary application of **Dimepranol-d6** is as an internal standard for the quantification of Dimepranol in complex matrices like plasma or urine.

Scenario: Determination of Dimepranol concentration in human plasma following oral administration of Inosine Pranobex.

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Caption: A typical workflow for quantifying an analyte using a SIL-IS like **Dimepranol-d6**.

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Protocol 2: Plasma Sample Preparation and LC-MS/MS Analysis

- Objective: To accurately measure the concentration of Dimepranol in plasma samples using **Dimepranol-d6** as an internal standard.
- Methodology:
  - Sample Preparation:
    - To 100 µL of each plasma sample (calibrators, quality controls, and unknowns), add 10 µL of a **Dimepranol-d6** working solution (e.g., at 500 ng/mL). This ensures every sample receives the exact same amount of internal standard.[5]
    - Vortex briefly.
    - Add 300 µL of ice-cold acetonitrile to precipitate plasma proteins.
    - Vortex vigorously for 1 minute.
    - Centrifuge at >10,000 x g for 10 minutes at 4°C.
    - Carefully transfer the supernatant to a clean vial for analysis.
  - LC-MS/MS Analysis:
    - Use an LC method similar to the one in Protocol 1 to chromatographically separate Dimepranol from other matrix components.
    - Set the mass spectrometer to Multiple Reaction Monitoring (MRM) mode. This is a highly selective and sensitive technique.
    - MRM Transitions (Hypothetical):
      - Dimepranol (Analyte): Q1: 104.1 -> Q3: 58.1
      - **Dimepranol-d6** (IS): Q1: 110.2 -> Q3: 64.1 (Note: These transitions must be empirically optimized on the specific instrument used.)

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- Data Processing and Quantification:
  - Integrate the chromatographic peaks for both the analyte and the internal standard.
  - For each sample, calculate the Peak Area Ratio (PAR) = (Peak Area of Dimepranol) / (Peak Area of **Dimepranol-d6**).[4]
  - Generate a calibration curve by plotting the PAR of the calibration standards against their known concentrations.
  - Determine the concentration of Dimepranol in the unknown samples by interpolating their PAR values from the calibration curve.

Conclusion

High-purity **Dimepranol-d6** is an indispensable tool for researchers requiring accurate quantification of its parent compound. The reliability of any study hinges on the quality of its reference materials. By selecting a reputable commercial supplier, performing a diligent review of the Certificate of Analysis, and conducting in-house verification, scientists can establish a robust and trustworthy analytical workflow. The subsequent use of **Dimepranol-d6** as a stable isotope-labeled internal standard in LC-MS/MS assays ensures the highest level of data integrity, providing the accuracy and precision demanded in modern drug development and clinical research.

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